

Essential Safety and Operational Guide for Handling Benzyl 2-Chloroethyl Ether

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl 2-chloroethyl ether

Cat. No.: B033054

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potentially hazardous chemicals like **Benzyl 2-chloroethyl ether**. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to minimize risks and ensure safe handling in the laboratory.

Chemical Identifier:

- Name: **Benzyl 2-chloroethyl ether**
- CAS Number: 17229-17-3
- Molecular Formula: C₉H₁₁ClO

Hazard Identification and GHS Classification

Benzyl 2-chloroethyl ether is classified as a hazardous substance. All personnel must be thoroughly familiar with its potential dangers before handling.


GHS Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H312: Harmful in contact with skin.[\[1\]](#)[\[3\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)

- H319: Causes serious eye irritation.[1][2]
- H332: Harmful if inhaled.[1][3]
- H335: May cause respiratory irritation.[1]

Signal Word: Warning[1][2]

Hazard Pictograms:

 alt text

Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to prevent exposure.

PPE Category	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber, neoprene) and a lab coat or chemical-resistant apron to prevent skin contact.[4][5][6]
Hand Protection	Chemical-resistant gloves must be worn. Inspect gloves prior to use and dispose of contaminated gloves in accordance with laboratory and regulatory procedures.[7]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[4][8] A full-facepiece respirator with an organic vapor canister is recommended for higher concentrations.[6]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **Benzyl 2-chloroethyl ether** in a laboratory setting.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[4][8]
- Ensure an eyewash station and safety shower are readily accessible.[8]
- Keep the container tightly closed when not in use.[4]
- Ground and bond containers when transferring material to prevent static discharge.[8]

2. Handling Procedure:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[2][3]
- Do not get in eyes, on skin, or on clothing.[4]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke when using this product.[2][3]

3. Accidental Release Measures:

- In case of a spill, immediately evacuate the area.
- Remove all sources of ignition.[4]
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.
[4][8]
- Collect the absorbed material into a suitable, labeled container for disposal.[4]
- Do not allow the chemical to enter drains or waterways.

4. First Aid Measures:

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
[2][3]
- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[2][3]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[2][3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][3]

Disposal Plan

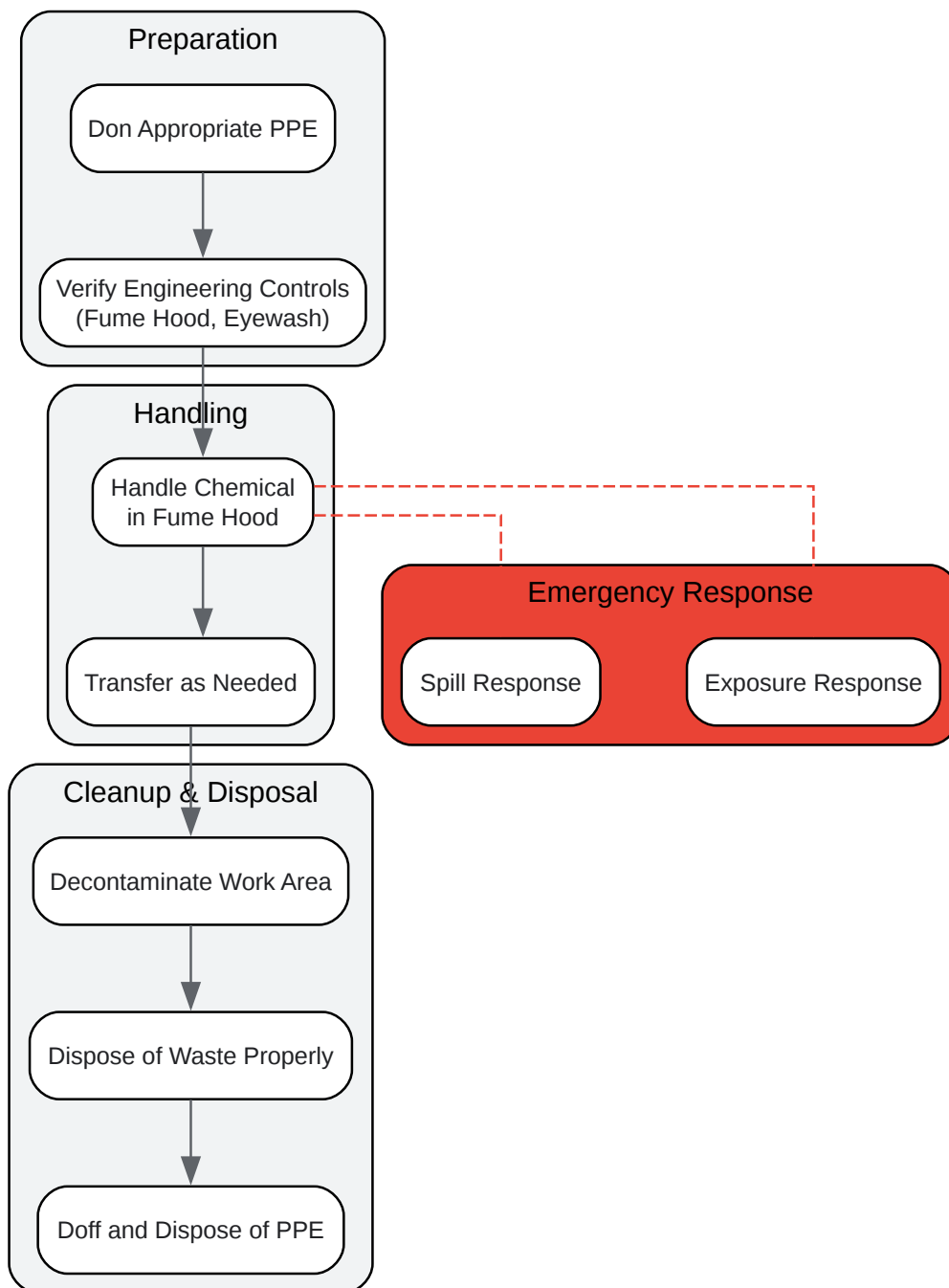
Proper disposal of **Benzyl 2-chloroethyl ether** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2][4] This material is a halogenated organic compound and should be disposed of as hazardous waste.
- Contaminated Packaging: Handle uncleaned containers as you would the product itself. Do not reuse empty containers.

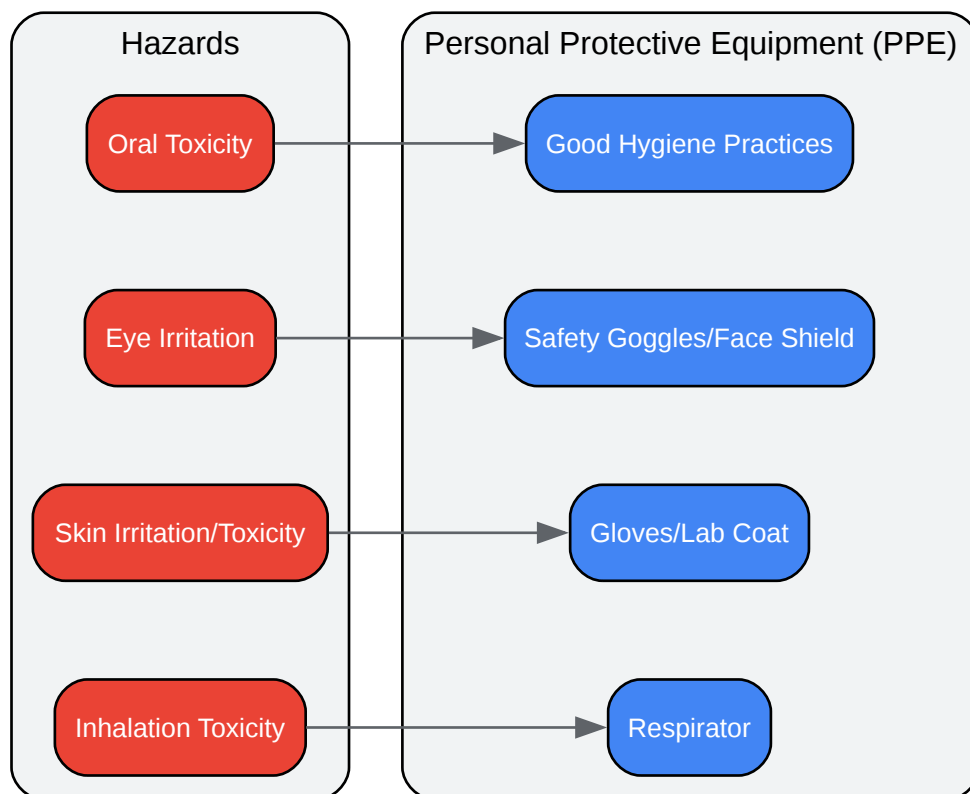
Workflow and Safety Relationships

The following diagrams illustrate the logical flow of handling procedures and the relationship between hazards and protective measures.

Safe Handling Workflow for Benzyl 2-chloroethyl ether

[Click to download full resolution via product page](#)Caption: Safe Handling Workflow for **Benzyl 2-chloroethyl ether**.

Hazard-PPE Relationship for Benzyl 2-chloroethyl ether



[Click to download full resolution via product page](#)

Caption: Hazard-PPE Relationship for **Benzyl 2-chloroethyl ether**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzyl 2-Chloroethyl Ether | C₉H₁₁ClO | CID 223538 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. chemicalbook.com [chemicalbook.com]
- 3. Benzyl 2-Chloroethyl Ether | 17229-17-3 | TCI AMERICA [tcichemicals.com]
- 4. fishersci.com [fishersci.com]
- 5. nj.gov [nj.gov]
- 6. Bis(2-chloroethyl) ether | C₄H₈Cl₂O | CID 8115 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Benzyl 2-Chloroethyl Ether]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b033054#personal-protective-equipment-for-handling-benzyl-2-chloroethyl-ether>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com